

A Comparative Guide to the Structural Confirmation of Dimethyl Nitromalonate Derivatives

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Compound of Interest

Compound Name: *Dimethyl nitromalonate*

CAS No.: 5437-67-2

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of X-ray crystallography with other key analytical techniques for the structural confirmation of **dimethyl nitromalonate** derivatives. While a specific crystal structure for **dimethyl nitromalonate** is not publicly available, this guide utilizes data from its close structural analog, diethyl nitromalonate, and a complex diethyl malonate derivative for illustrative purposes. The objective is to offer a comparative overview of the data obtained from each method and the experimental protocols involved, enabling researchers to make informed decisions for structural elucidation.

Data Presentation: A Comparative Analysis

The following table summarizes the quantitative data that can be obtained from X-ray crystallography, Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) spectroscopy for the structural analysis of a malonate derivative.

Analytical Technique	Parameter	Example Data (Diethyl 2-(3-oxoisobenzofuran-1-ylidene)malonate)	Example Data (Diethyl Nitromalonate - Predicted/Reported)
X-ray Crystallography	Crystal System	Monoclinic	Not Available
	Space Group	P2 ₁ /c	Not Available
	Unit Cell Dimensions	a = 9.8218 Å, b = 13.5571 Å, c = 19.7233 Å, β = 102.353°	Not Available
	Bond Lengths (C-C)	1.489(2) Å and 1.507(1) Å in the malonate fragment[1]	~1.53 Å
	Bond Angles (O-C-O)	Not explicitly stated, but derivable from CIF data	~120°
NMR Spectroscopy	¹ H Chemical Shift (δ)	1.38 (m, 6H), 4.39 (m, 4H), 7.72 (t, 1H), 7.80 (t, 1H), 7.99 (d, 1H), 8.65 (d, 1H) ppm[2]	~1.3 (t, 6H, -CH ₃), ~4.3 (q, 4H, -CH ₂ -), ~5.5 (s, 1H, -CH(NO ₂)-) ppm
	¹³ C Chemical Shift (δ)	14.01, 14.04, 62.06, 62.18, 125.84, 126.11, 127.58, 132.93, 135.36 ppm[1]	~14 (-CH ₃), ~63 (-CH ₂ -), ~85 (-CH(NO ₂)-), ~163 (C=O) ppm
Mass Spectrometry	Molecular Ion (m/z)	306.0790 (M+)	205.0586 (M+)[2]
	Key Fragment Ions (m/z)	Not explicitly detailed	159 (M-NO ₂) ⁺ , 132 (M-COOEt) ⁺ , 86 (M-2COOEt) ⁺
FTIR Spectroscopy	C=O Stretch (ν)	~1730-1750 cm ⁻¹	~1740 cm ⁻¹

NO ₂ Stretch (v)	Not Applicable	~1560 cm ⁻¹ (asymmetric), ~1350 cm ⁻¹ (symmetric)
C-O Stretch (v)	~1200-1300 cm ⁻¹	~1250 cm ⁻¹

Experimental Protocols

Detailed methodologies for each of the key analytical techniques are provided below.

X-ray Crystallography

Single-crystal X-ray diffraction provides unambiguous three-dimensional structural information, including bond lengths, bond angles, and stereochemistry.

Methodology:

- **Crystal Growth:** High-quality single crystals of the **dimethyl nitromalonate** derivative are grown. This is often the most challenging step and can be achieved through various methods such as slow evaporation of a saturated solution, vapor diffusion, or cooling crystallization. A range of solvents should be screened to find optimal conditions.
- **Crystal Mounting:** A suitable crystal (typically 0.1-0.3 mm in each dimension) is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. A beam of monochromatic X-rays is directed at the crystal, which diffracts the X-rays into a unique pattern of spots. The crystal is rotated to collect a complete dataset of diffraction intensities. Data is typically collected at a low temperature (e.g., 100 K) to minimize thermal vibrations.
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and space group. The initial crystal structure is solved using direct methods or Patterson methods. The structural model is then refined against the experimental data to optimize the atomic positions, and thermal parameters.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

Methodology:

- **Sample Preparation:** Approximately 5-10 mg of the purified **dimethyl nitromalonate** derivative is dissolved in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6). A small amount of a reference standard, such as tetramethylsilane (TMS), is added for chemical shift calibration.
- **^1H NMR Spectroscopy:** The sample is placed in the NMR spectrometer. A ^1H NMR spectrum is acquired to determine the number of different types of protons, their chemical shifts (indicating their electronic environment), their integration (relative number of protons), and their splitting patterns (J-coupling, which gives information about neighboring protons).
- **^{13}C NMR Spectroscopy:** A ^{13}C NMR spectrum is then acquired to determine the number of different types of carbon atoms and their chemical environments.
- **2D NMR (Optional):** For more complex structures, two-dimensional NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) can be performed to establish the connectivity between protons and carbons.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural information based on its fragmentation pattern.

Methodology:

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer. For volatile compounds, this can be via gas chromatography (GC-MS). For non-volatile compounds, techniques like electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) are used, often coupled with liquid chromatography (LC-MS).
- **Ionization:** The sample molecules are ionized in the ion source. Common ionization techniques for small organic molecules include electron ionization (EI) and chemical

ionization (CI).

- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight, or ion trap).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z . High-resolution mass spectrometry (HRMS) can provide highly accurate mass measurements, allowing for the determination of the elemental formula.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

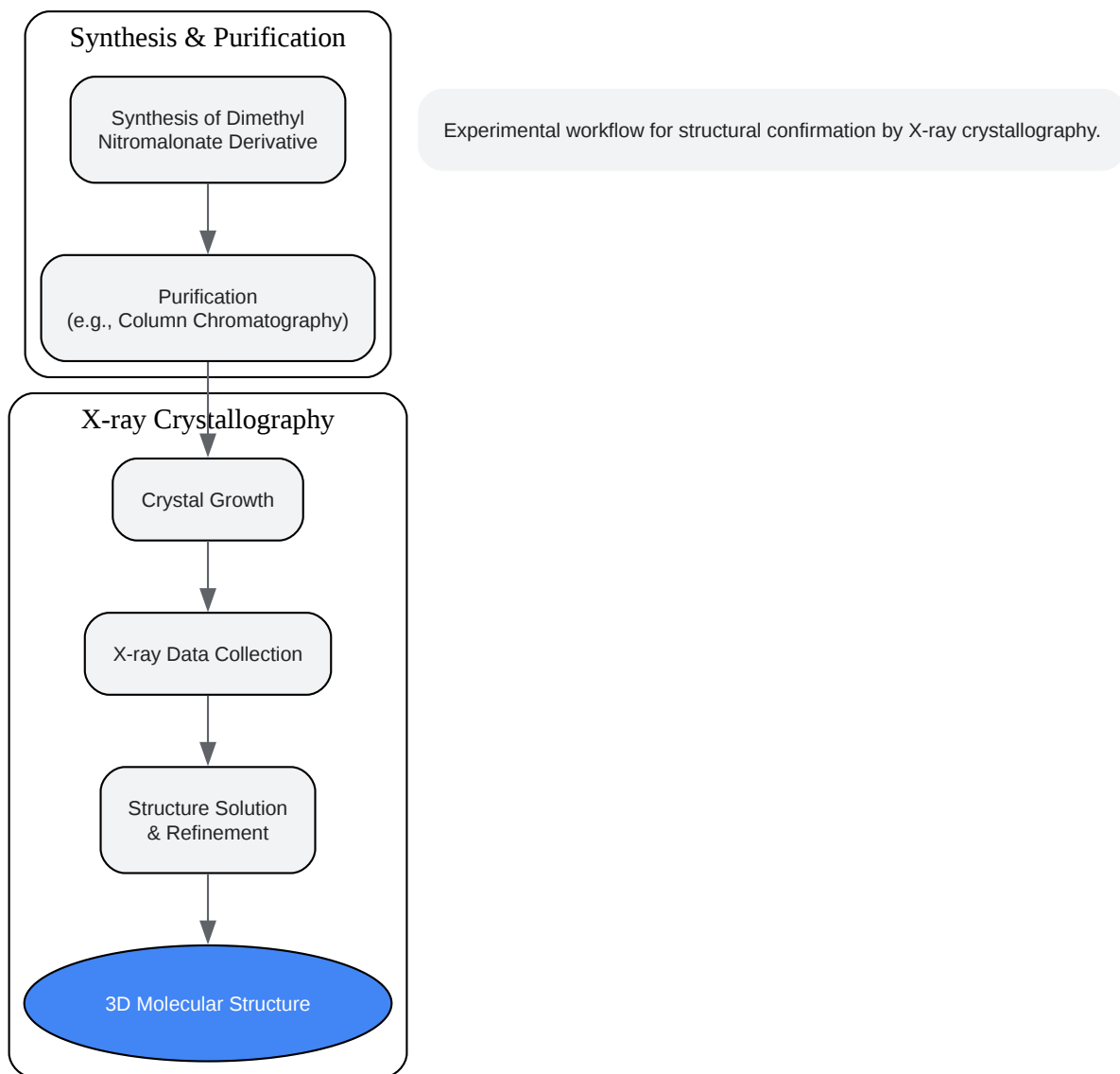
Methodology:

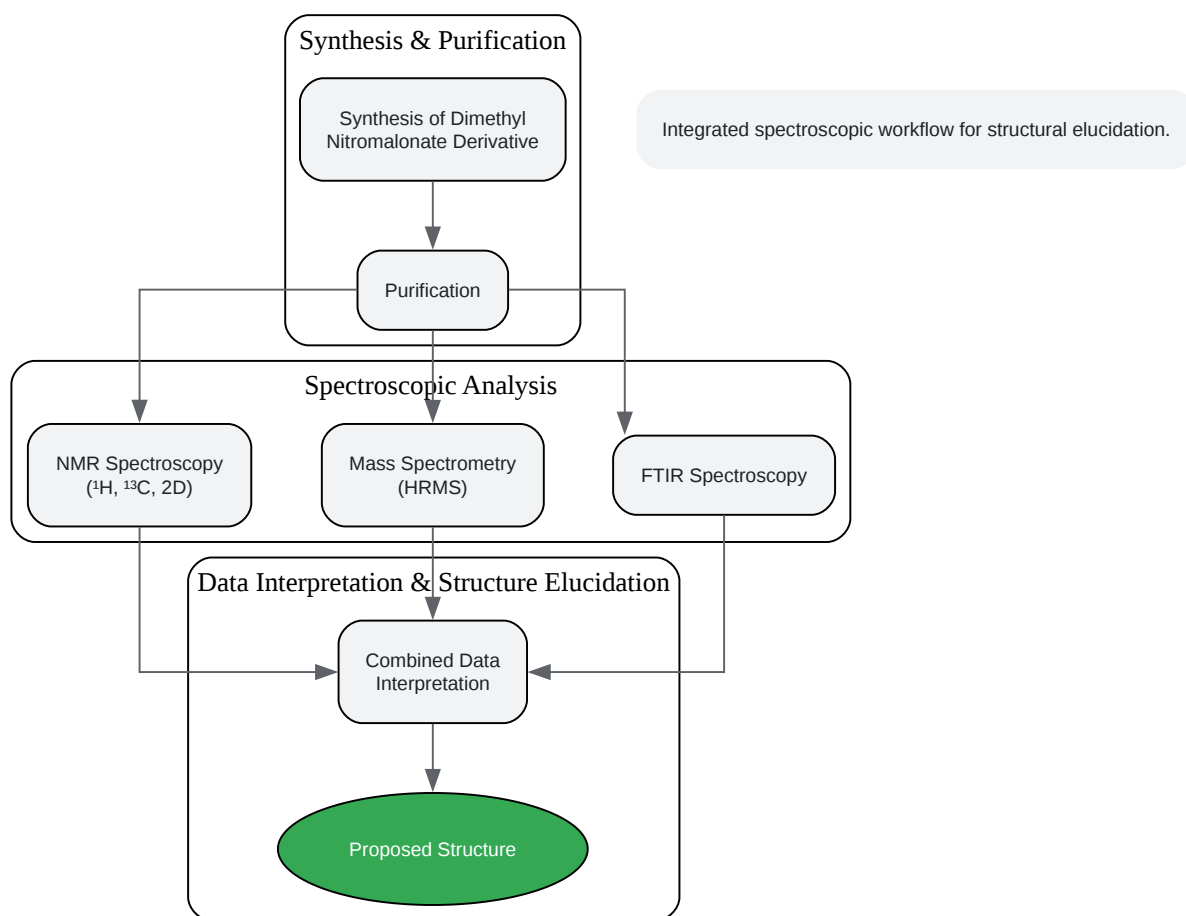
- **Sample Preparation:** The sample can be prepared in several ways. For liquids, a thin film can be placed between two salt plates (e.g., NaCl or KBr). For solids, a KBr pellet can be made by grinding the sample with KBr powder and pressing it into a disk, or a Nujol mull can be prepared. Attenuated Total Reflectance (ATR) is a common technique that requires minimal sample preparation.
- **Background Spectrum:** A background spectrum of the empty sample holder (or the pure solvent) is recorded.
- **Sample Spectrum:** The sample is placed in the FTIR spectrometer, and an infrared spectrum is recorded. The instrument passes a beam of infrared radiation through the sample and measures the amount of radiation absorbed at each frequency.
- **Data Analysis:** The background spectrum is subtracted from the sample spectrum to produce the final spectrum. The absorption bands in the spectrum are then correlated to specific functional groups using correlation tables.

Visualization of Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the typical workflows for structural confirmation using X-ray crystallography and a combination of spectroscopic

methods.





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References

- [1. rsc.org \[rsc.org\]](https://www.rsc.org)
- [2. Diethyl nitromalonate | C₇H₁₁NO₆ | CID 97657 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Diethyl%20nitromalonate)
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